

Potassium Tetranitropalladate(II): A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Potassium tetranitropalladate(II)

CAS No.: 13844-89-8

Cat. No.: B1592261

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This guide provides a comprehensive technical overview of **potassium tetranitropalladate(II)**, a significant coordination complex of palladium. Designed for researchers, scientists, and professionals in drug development and materials science, this document delves into the core identifiers, structural characteristics, synthesis principles, and potential applications of this compound, with a focus on its role in modern catalysis.

Core Identifiers and Chemical Properties

Potassium tetranitropalladate(II) is a well-defined, air-stable palladium(II) salt. Its fundamental identifiers and physicochemical properties are crucial for its application in quantitative and reproducible research.

Nomenclature and Registration

Identifier	Value	Source
CAS Number	13844-89-8	[1] [2]
IUPAC Name	dipotassium;palladium;tetranitrite	[2]
Molecular Formula	K ₂ [Pd(NO ₂) ₄]	[1] [3]
EC Number	237-568-6	
PubChem CID	18763730	[2]

Physicochemical Properties

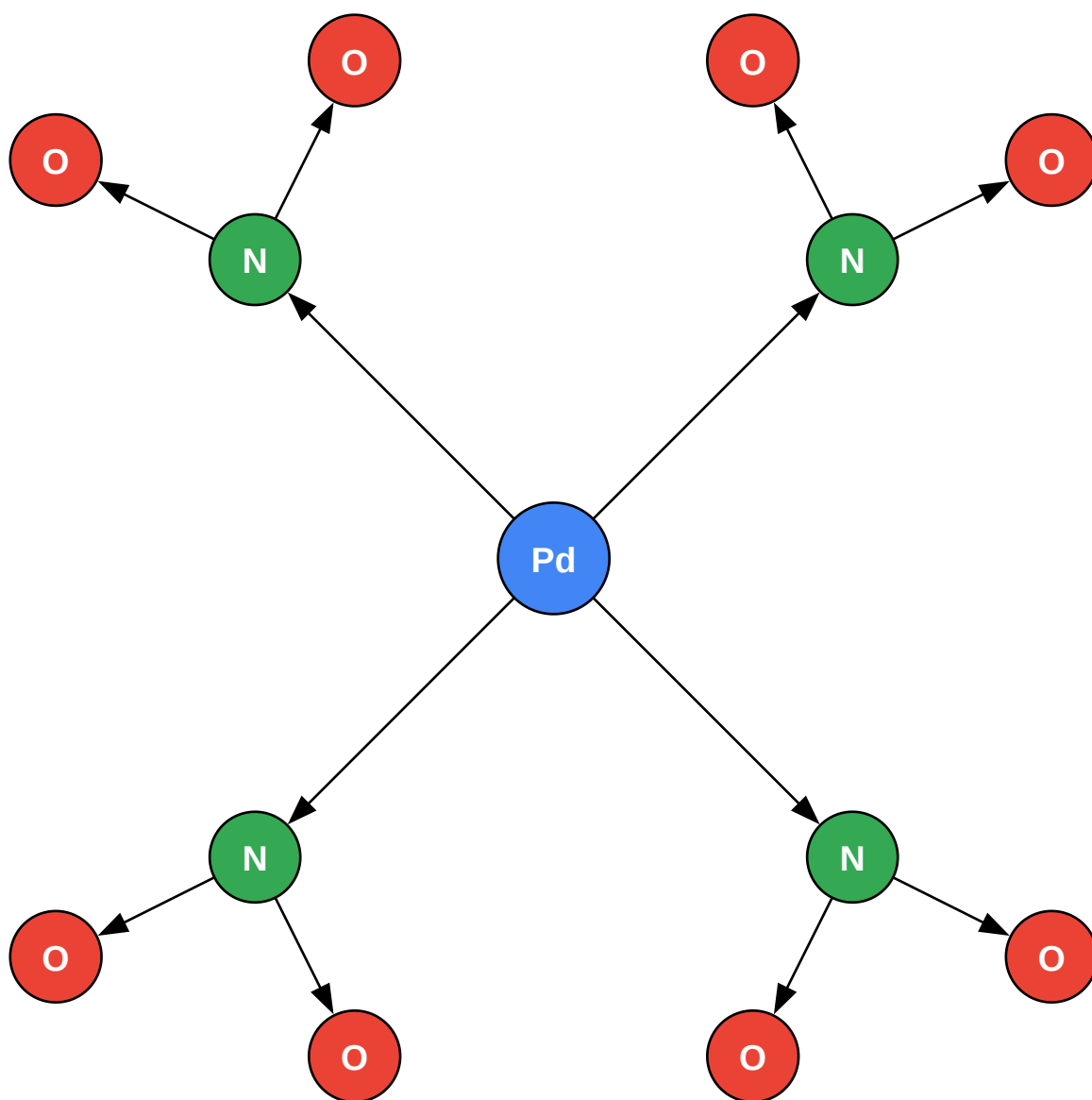
Property	Value	Source
Molecular Weight	368.64 g/mol	[2] [3]
Appearance	Yellow crystalline solid	
Melting Point	310 °C (decomposes)	[1] [3]
Solubility	Soluble in water	

Molecular Structure and Crystallography

The coordination environment of the palladium center in **potassium tetranitropalladate(II)** dictates its reactivity. X-ray crystallography studies have provided detailed insights into its solid-state structure.

The crystal structure of **potassium tetranitropalladate(II)** dihydrate (K₂[Pd(NO₂)₄]·2H₂O) has been elucidated, revealing a centrosymmetric [Pd(NO₂)₄]²⁻ complex anion[\[4\]](#)[\[5\]](#). The palladium(II) ion is in a square planar coordination environment, bonded to four nitrite ligands through the nitrogen atoms (nitro coordination)[\[4\]](#)[\[5\]](#).

Key structural parameters from crystallographic studies include Pd-N bond lengths in the range of 2.018 Å to 2.052 Å[\[4\]](#)[\[5\]](#). The structure is composed of these complex anions, potassium cations, and water molecules of crystallization, forming a pseudohexagonal motif in the crystal lattice[\[4\]](#).



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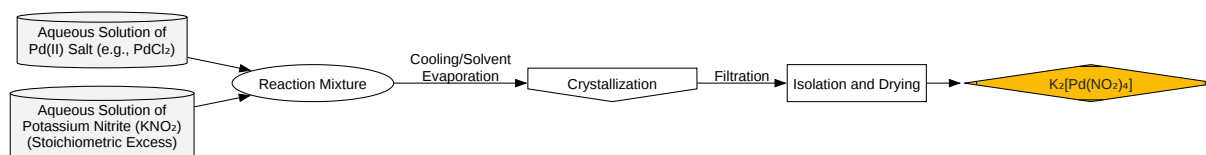
Caption: Square planar coordination of the [Pd(NO₂)₄]²⁻ anion.

Synthesis of Potassium Tetranitropalladate(II)

While detailed, step-by-step synthesis protocols are not as prevalent in the literature as for other palladium salts like potassium tetrachloropalladate(II), the preparation of **potassium tetranitropalladate(II)** generally involves the ligand exchange reaction of a palladium(II) source with an excess of a nitrite salt.

A common approach involves the reaction of an aqueous solution of a palladium(II) salt, such as palladium(II) chloride or nitrate, with a stoichiometric excess of potassium nitrite. The excess nitrite ensures the complete formation of the tetranitro complex.

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of $K_2[Pd(NO_2)_4]$.

The choice of a significant excess of potassium nitrite is driven by Le Chatelier's principle to shift the equilibrium towards the formation of the thermodynamically stable $[Pd(NO_2)_4]^{2-}$ complex. The product can then be isolated by crystallization, followed by filtration and drying.

Applications in Advanced Research

While **potassium tetranitropalladate(II)** is commercially available, its specific applications in the scientific literature are less frequently reported than those of other palladium precursors. However, based on the reactivity of the palladium(II) center and the nature of the nitrite ligands, its potential applications lie primarily in the field of catalysis.

Precursor for Palladium Catalysts

Potassium tetranitropalladate(II) can serve as a water-soluble source of palladium(II) for the synthesis of other palladium complexes and heterogeneous catalysts. The nitrite ligands can be readily displaced by other ligands, allowing for the preparation of a variety of palladium compounds.

Potential in Oxidative C-H Bond Functionalization

Recent research has highlighted the significant role of nitrite and nitrate anions in promoting palladium-catalyzed oxidative C-H bond functionalization reactions[6]. While this research focused on novel palladacyclic complexes, the findings suggest that the $[\text{Pd}(\text{NO}_2)_4]^{2-}$ anion could be a competent pre-catalyst in such transformations.

The nitrite ligands are believed to play a crucial role in the catalytic cycle, potentially facilitating the reoxidation of the palladium center from Pd(0) to the catalytically active Pd(II) or even higher oxidation states (e.g., Pd(III)/Pd(IV))[6]. This avoids the need for harsh external oxidants. It is proposed that complexes containing nitrite/nitrate can act as a source of these catalytically relevant anions in the reaction mixture[6].

Safety and Handling

Potassium tetranitropalladate(II) is a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting.

- **Hazards:** This compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.
- **Handling:** It is recommended to handle this compound in a well-ventilated area or a fume hood. Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

References

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